

"1-Butanol, 3-(3-hydroxybutoxy)-" physical and chemical data

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Compound of Interest

Compound Name: **1-Butanol, 3-(3-hydroxybutoxy)-**

Cat. No.: **B3192833**

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In-Depth Technical Guide: 1-Butanol, 3-(3-hydroxybutoxy)-

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butanol, 3-(3-hydroxybutoxy)-, with the Chemical Abstracts Service (CAS) registry number 65849-81-2, is an organic compound with the molecular formula C8H18O3. This document provides a comprehensive overview of its available physical and chemical data, detailed experimental protocols for the determination of its key properties, and a generalized workflow for its characterization. Due to the limited availability of experimental data for this specific compound, predicted values from computational models are included and clearly designated.

Chemical and Physical Data

The quantitative data for **1-Butanol, 3-(3-hydroxybutoxy)-** are summarized in the tables below. It is important to note that most of the available data are predicted and should be confirmed by experimental analysis.

Table 1: General and Computed Properties

Property	Value	Source
IUPAC Name	4-(4-hydroxybutan-2-yloxy)butan-2-ol	PubChem[1]
Synonyms	3-(3-hydroxybutoxy)butan-1-ol	PubChem[1]
CAS Number	65849-81-2	PubChem[1]
Molecular Formula	C8H18O3	PubChem[1]
Molecular Weight	162.23 g/mol	PubChem[1]
Monoisotopic Mass	162.125594432 Da	PubChem[1]
Canonical SMILES	CC(CCCC(C)O)O	PubChem[1]
InChI Key	HNXKBOZFEUCZHF-UHFFFAOYSA-N	PubChem[1]

Table 2: Predicted Physical Properties

Property	Predicted Value	Source
Boiling Point	278.4 ± 15.0 °C	ChemicalBook
Density	0.997 ± 0.06 g/cm³	ChemicalBook
Flash Point	107.6 °C	ChemSrc
Refractive Index	1.447	ChemSrc
LogP (Octanol-Water Partition Coefficient)	0.54160	ChemSrc

Experimental Protocols

Detailed experimental methodologies for determining the key physical and chemical properties of liquid organic compounds like **1-Butanol**, **3-(3-hydroxybutoxy)**- are provided below. These are generalized protocols and may require optimization for this specific substance.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath with a stirrer and heater
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **1-Butanol, 3-(3-hydroxybutoxy)-**

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped in the Thiele tube or oil bath.
- The bath is heated gently with constant stirring.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly with continuous stirring.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[\[2\]](#)[\[3\]](#)

Determination of Density (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath
- Sample of **1-Butanol, 3-(3-hydroxybutoxy)-**

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on the analytical balance (m1).
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
- The filled pycnometer is weighed to determine the mass of the pycnometer and the liquid (m2).
- The pycnometer is emptied, cleaned, and filled with distilled water of a known temperature and density.
- The mass of the pycnometer filled with water is determined (m3).
- The density of the liquid sample is calculated using the formula: Density of liquid = $[(m2 - m1) / (m3 - m1)] * \text{Density of water.}$

Determination of Solubility

Objective: To determine the solubility of the compound in various solvents.

Apparatus:

- Test tubes

- Graduated pipettes
- Vortex mixer
- Solvents (e.g., water, ethanol, acetone, hexane)
- Sample of **1-Butanol, 3-(3-hydroxybutoxy)-**

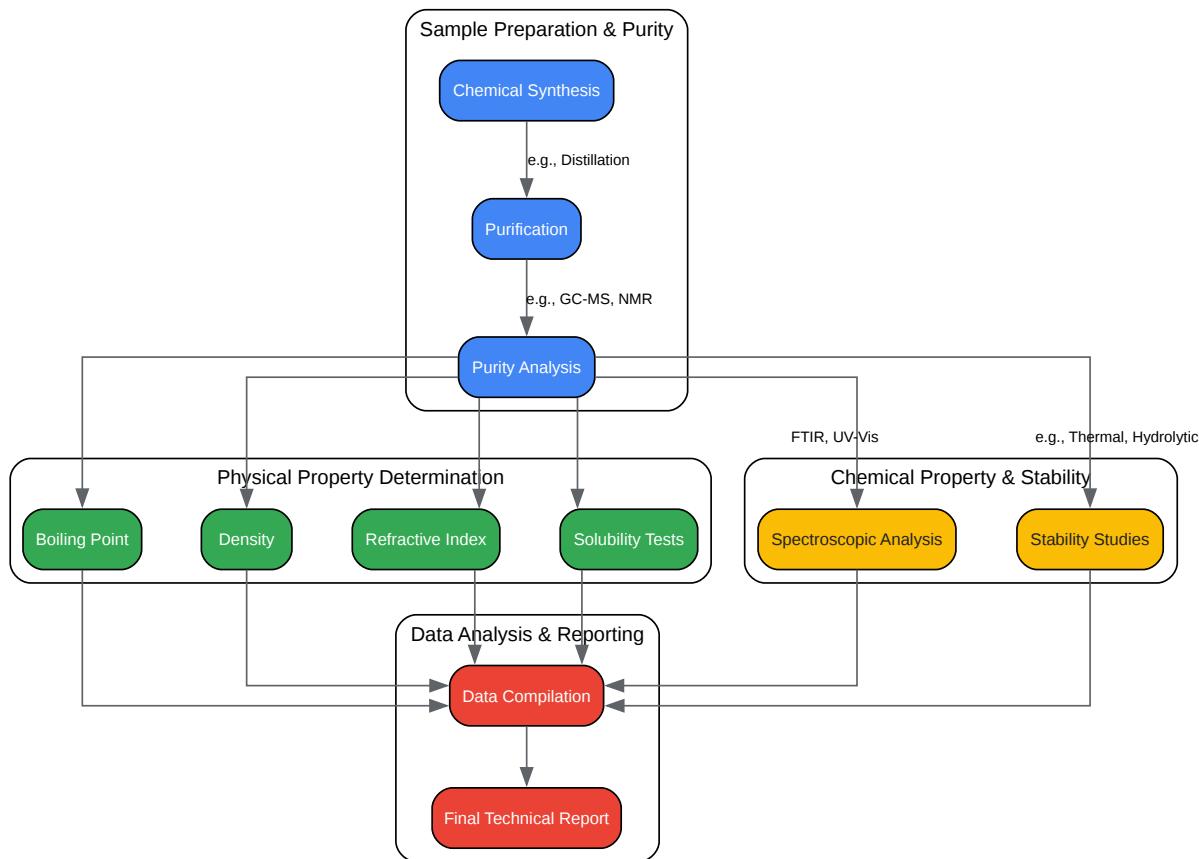
Procedure:

- A small, measured amount of the solvent (e.g., 1 mL) is placed in a test tube.
- A small, measured amount of the solute (**1-Butanol, 3-(3-hydroxybutoxy)-**) is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer for a set period.
- The mixture is allowed to stand and is visually inspected for the presence of a single phase (soluble) or multiple phases/undissolved solute (insoluble).
- The process can be repeated with varying amounts of solute to determine the approximate solubility limit.[\[4\]](#)[\[5\]](#)

Mandatory Visualization

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a new chemical entity like **1-Butanol, 3-(3-hydroxybutoxy)-**.



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A generalized workflow for the physicochemical characterization of a chemical compound.

Applications and Biological Activity

Currently, there is limited publicly available information regarding the specific applications and biological activity of **1-Butanol, 3-(3-hydroxybutoxy)-**. However, based on its chemical

structure, which contains both ether and alcohol functional groups, it may have potential as a solvent, a plasticizer, or an intermediate in chemical synthesis. Butanol and its derivatives are known to be used in a variety of industrial applications, including as solvents for paints and coatings, and in the manufacturing of pharmaceuticals and polymers. Some butanol extracts from natural sources have shown antimicrobial and anti-inflammatory activities, but this has not been specifically studied for **1-Butanol, 3-(3-hydroxybutoxy)-**.^{[6][7][8]} Further research is required to elucidate the specific properties and potential applications of this compound.

Conclusion

This technical guide provides a summary of the currently available physical and chemical data for **1-Butanol, 3-(3-hydroxybutoxy)-**. While experimental data is sparse, predicted values offer a starting point for further investigation. The provided experimental protocols outline standard methods for the determination of key physicochemical properties. The generalized workflow diagram offers a systematic approach to the characterization of this and other novel chemical entities. It is recommended that the predicted data presented herein be validated through rigorous experimental testing to fully characterize this compound for its potential use in research and development.

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